



avoiding GSK1820795A precipitation in aqueous solutions

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Compound of Interest Compound Name: GSK1820795A Get Quote Cat. No.: B10857743

Technical Support Center: GSK1820795A

This technical support center provides guidance for researchers, scientists, and drug development professionals on the handling and use of GSK1820795A, with a focus on avoiding precipitation in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **GSK1820795A**?

A1: GSK1820795A is a potent and selective antagonist for the G-protein coupled receptor G2A (also known as GPR132).[1][2][3] It is an analog of telmisartan and also exhibits activity as an angiotensin II antagonist and a partial PPARy agonist.[4][5][6]

Q2: What are the primary research applications for **GSK1820795A**?

A2: **GSK1820795A** is primarily used in research to investigate the physiological and pathological roles of the G2A/GPR132 receptor.[1][2] Given its other activities, it may also be used in studies related to the angiotensin II type 1 (AT1) receptor and peroxisome proliferatoractivated receptor-gamma (PPARy).[5][6]

Q3: What are the physical and chemical properties of **GSK1820795A**?

A3: The table below summarizes the key properties of **GSK1820795A**.



Property	Value	Reference
CAS Number	2650253-86-2	[1]
Chemical Formula	C35H34N8	[1]
Molecular Weight	566.71 g/mol	[1]
Appearance	Not specified, likely a solid	
Purity	>98% (typical for research grade)	

Q4: How should I store **GSK1820795A**?

A4: For long-term storage, it is recommended to store **GSK1820795A** at -20°C. For short-term storage (days to weeks), it can be kept at 0-4°C. The compound should be stored in a dry, dark place.[1] Stock solutions should also be stored at -20°C for long-term stability.[1]

Troubleshooting Guide: Avoiding Precipitation

Precipitation of **GSK1820795A** in aqueous solutions is a common issue that can affect experimental outcomes. This guide provides troubleshooting steps to prevent and address this problem.

Issue 1: Precipitation when preparing aqueous working solutions from a DMSO stock.

Cause: **GSK1820795A** has low aqueous solubility. When a concentrated DMSO stock is diluted into an aqueous buffer, the compound can crash out of solution.

Solution:

- Lower the final concentration: The most straightforward solution is to work with a lower final concentration of **GSK1820795A** in your aqueous medium.
- Use a solubilizing agent: For in vivo studies, co-solvents and excipients can be used. A formulation of 10% DMSO and 90% (20% SBE-β-CD in Saline) has been suggested, though



it may form a suspension.[4] For in vitro assays, the tolerance of your cell line or experimental system to co-solvents should be considered.

- Stepwise dilution: Instead of a single large dilution, try a serial dilution approach. This can sometimes help to keep the compound in solution.
- Sonication: If precipitation occurs, gentle sonication can help to redissolve the compound.[4] Be mindful of potential heating and its effect on the compound's stability.

Issue 2: Compound precipitates over time in the experimental medium.

Cause: The stability of **GSK1820795A** in your specific aqueous buffer and at your experimental temperature may be limited.

Solution:

- Prepare fresh solutions: Prepare your working solutions immediately before use.
- pH of the buffer: The solubility of many compounds is pH-dependent. While specific data for GSK1820795A is not available, you could empirically test a small range of physiologically relevant pH values for your buffer to see if it improves solubility.
- Protein in the medium: The presence of proteins, such as BSA or serum in cell culture media, can sometimes help to stabilize small molecules and prevent precipitation.

Experimental Protocols Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh the compound: Accurately weigh out the desired amount of GSK1820795A powder.
 For example, to make 1 mL of a 10 mM stock solution, you would need 5.667 mg of GSK1820795A (MW = 566.71 g/mol).
- Add DMSO: Add the appropriate volume of high-purity, anhydrous DMSO to the vial containing the compound.



- Dissolve: Vortex or gently sonicate the solution until the compound is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.

Protocol 2: Preparation of an Aqueous Working Solution for In Vitro Assays

- Thaw the stock solution: Thaw an aliquot of your 10 mM GSK1820795A in DMSO stock solution at room temperature.
- Pre-warm the aqueous buffer: Pre-warm your desired aqueous buffer (e.g., cell culture medium, PBS) to the experimental temperature (e.g., 37°C).
- Dilute the stock: Add the required volume of the DMSO stock solution to the pre-warmed buffer to achieve your final desired concentration. It is crucial to add the DMSO stock to the aqueous buffer and not the other way around. Mix gently but thoroughly immediately after adding the stock.
- Observe for precipitation: Visually inspect the solution for any signs of precipitation. If the solution appears cloudy, refer to the troubleshooting guide.
- Use immediately: Use the freshly prepared working solution in your experiment without delay.

Solubility Data Summary

The following table summarizes the known solubility information for **GSK1820795A**.

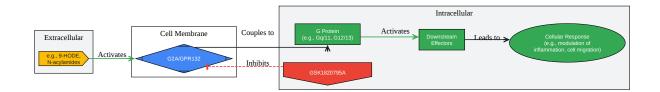


Solvent/Vehicl e	Concentration	Result	Notes	Reference
DMSO	10 mM	Soluble	Recommended for stock solutions.	[4]
10% DMSO, 90% (20% SBE- β-CD in Saline)	2.5 mg/mL (4.41 mM)	Suspended solution	May require sonication. Suitable for in vivo use.	[4]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.41 mM)	Clear solution	Suitable for in vivo use.	[4]

Visualizations

Signaling Pathway of G2A/GPR132

GSK1820795A is an antagonist of the G2A/GPR132 receptor. This receptor is known to be activated by various ligands, including oxidized fatty acids and N-acylamides, and is involved in several downstream signaling cascades.



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Caption: G2A/GPR132 signaling pathway and the inhibitory action of GSK1820795A.

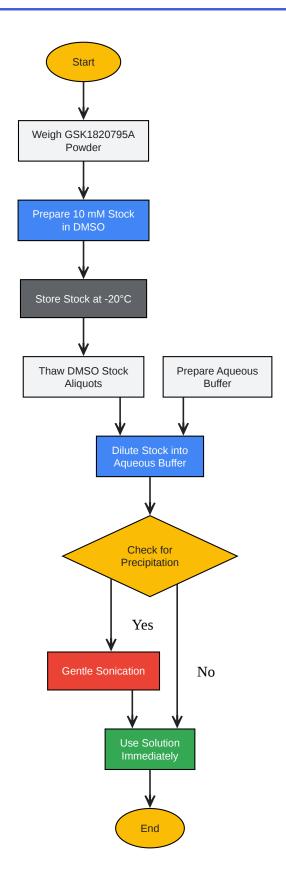




Experimental Workflow for Preparing Aqueous Solutions

This workflow diagram illustrates the recommended steps for preparing aqueous working solutions of **GSK1820795A** from a DMSO stock to minimize the risk of precipitation.





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Caption: Recommended workflow for the preparation of GSK1820795A aqueous solutions.



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